

A Comprehensive Technical Guide to Piroxicam-d3: Safety, Handling, and Experimental Considerations

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Compound of Interest

Compound Name: Piroxicam-d3

Cat. No.: B563770

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Piroxicam-d3**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Piroxicam. This document consolidates essential safety data, handling protocols, and experimental information to support its use in research and development.

Chemical and Physical Properties

Piroxicam-d3 is primarily utilized as an internal standard for the quantification of Piroxicam in various analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Source
Formal Name	1,1-dioxide-4-hydroxy-2-(methyl-d ₃)-N-2-pyridinyl-2H-1,2-benzothiazine-3-carboxamide	[1]
CAS Number	942047-64-5	[2][3]
Molecular Formula	C ₁₅ H ₁₀ D ₃ N ₃ O ₄ S	[1][2][3]
Molecular Weight	334.4 g/mol	[1][3]
Melting Point	193-195 °C	[2]
Solubility	Soluble in Methanol and DMSO (50 mg/mL)	[1][4]
Purity	≥99% deuterated forms (d ₁ -d ₃)	[1]
LogP	3.24920	[2]
Storage Temperature	-20°C	[1][2][4]
Stability	≥ 4 years (when stored at -20°C)	[1]

Safety Data Sheet (SDS) and Handling Information

The following information is a summary of the available safety data for Piroxicam and its deuterated form. Users should always refer to the specific safety data sheet provided by the supplier.

Hazard Identification

Piroxicam is classified as toxic if swallowed.[5][6][7]

- GHS Pictograms:
 - GHS06 (Skull and crossbones)[2][7]
- Signal Word: Danger[2][7]

- Hazard Statements:
 - H301: Toxic if swallowed.[2][5][7]
 - H373: May cause damage to organs (Gastrointestinal tract) through prolonged or repeated exposure if swallowed.

Precautionary Measures and Handling

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.
- Skin Protection: Wear protective gloves and a lab coat.
- Respiratory Protection: Use a particulate filter respirator if dust is generated.

Handling:

- Avoid contact with skin, eyes, and clothing.[6]
- Avoid formation of dust and aerosols.[6]
- Use only in well-ventilated areas.[5]
- Wash hands thoroughly after handling.[5][6]
- Do not eat, drink, or smoke when using this product.[5]

Storage and Stability

- Storage Conditions: Store in a tightly closed container in a dry and well-ventilated place at -20°C.[1][4] Keep the container locked up.[5]
- Stability: **Piroxicam-d3** is stable for at least four years when stored at -20°C.[1]

First-Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[5][6]

- If on Skin: Wash off with soap and plenty of water.[6]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[6]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

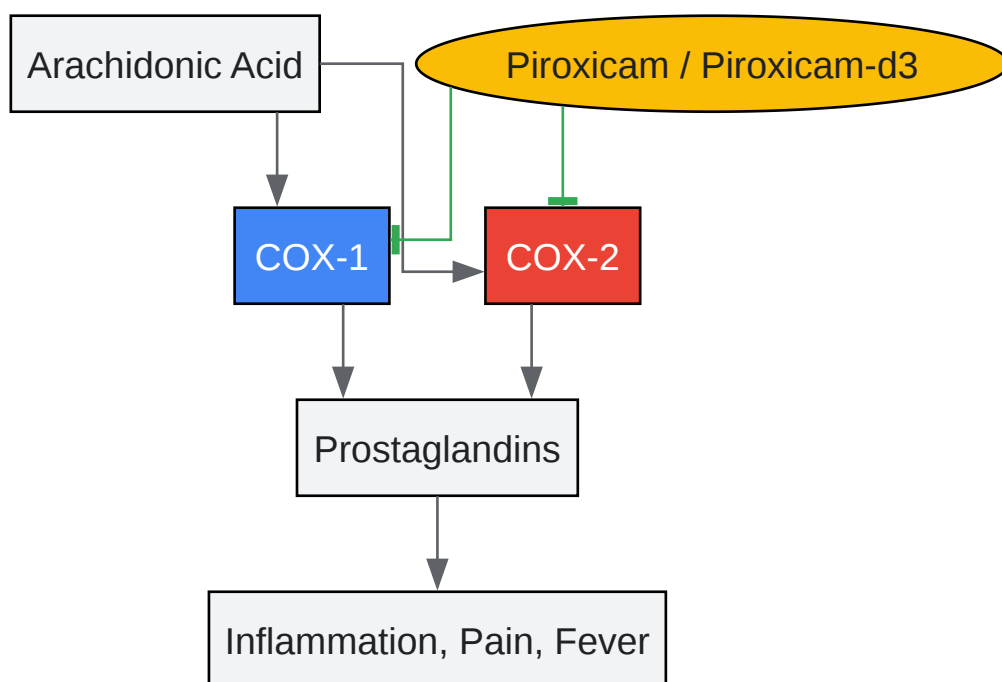
Biological Activity and Mechanism of Action

Piroxicam is a non-steroidal anti-inflammatory drug (NSAID) that functions as a non-selective inhibitor of cyclooxygenase (COX) enzymes, COX-1 and COX-2.[2][4][8][9] By inhibiting these enzymes, Piroxicam blocks the conversion of arachidonic acid to prostaglandins, which are key mediators of inflammation, pain, and fever.[8][9] **Piroxicam-d3** is a deuterated version of Piroxicam and is expected to have a similar biological activity.

Target	IC ₅₀ (Human Monocyte)	Source
COX-1	47 μ M	[2][4]
COX-2	25 μ M	[2][4]

Signaling Pathway: Prostaglandin Synthesis

The following diagram illustrates the simplified signaling pathway of prostaglandin synthesis and the inhibitory action of Piroxicam.



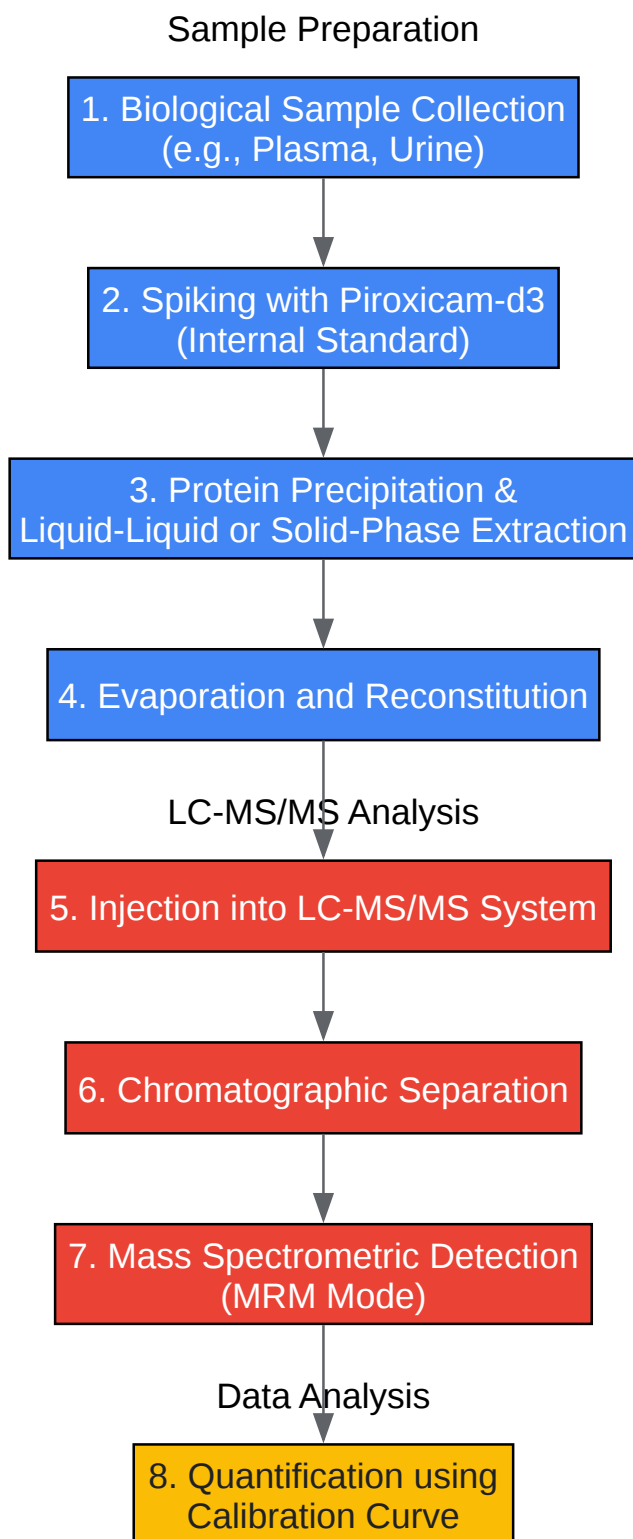
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Caption: Inhibition of COX-1 and COX-2 by Piroxicam blocks prostaglandin synthesis.

Experimental Protocols

Piroxicam-d3 is primarily used as an internal standard in quantitative analysis. Below is a general workflow for its use in LC-MS/MS analysis of Piroxicam in a biological matrix.

General Workflow for Quantification of Piroxicam using Piroxicam-d3 as an Internal Standard



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Caption: A typical workflow for the quantification of Piroxicam using **Piroxicam-d3**.

Detailed Methodologies

1. Preparation of Stock Solutions:

- Prepare a stock solution of Piroxicam and **Piroxicam-d3** in methanol or DMSO.
- Perform serial dilutions to prepare working solutions for the calibration curve and quality control samples.

2. Sample Preparation:

- To a known volume of the biological sample (e.g., 100 μ L of plasma), add a known amount of **Piroxicam-d3** internal standard solution.
- Precipitate proteins by adding a suitable organic solvent (e.g., acetonitrile).
- Vortex and centrifuge the samples to pellet the precipitated proteins.
- Perform liquid-liquid extraction or solid-phase extraction on the supernatant to further clean up the sample.
- Evaporate the organic solvent under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

3. LC-MS/MS Conditions (Example):

- Liquid Chromatography:
 - Column: A suitable C18 column.
 - Mobile Phase: A gradient of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
 - Flow Rate: A typical flow rate for analytical LC.
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.

- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Monitor specific precursor-to-product ion transitions for Piroxicam and **Piroxicam-d3**.

4. Quantification:

- Construct a calibration curve by plotting the peak area ratio of Piroxicam to **Piroxicam-d3** against the concentration of Piroxicam.
- Determine the concentration of Piroxicam in the unknown samples by interpolating their peak area ratios from the calibration curve.

Conclusion

Piroxicam-d3 is an essential tool for the accurate quantification of Piroxicam in various biological matrices. This guide provides a comprehensive overview of its properties, safety, handling, and application in experimental settings. Researchers should always adhere to the specific safety guidelines provided by the manufacturer and relevant institutional protocols.

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